

health and safety data for handling hexyl acrylate in the lab

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Compound of Interest

Compound Name: *Hexyl acrylate*

Cat. No.: *B147018*

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An In-depth Technical Guide to the Health and Safety of Handling **Hexyl Acrylate** in the Laboratory

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **hexyl acrylate** in a laboratory setting. It is intended for professionals in research, science, and drug development to ensure safe laboratory practices and mitigate potential risks associated with this chemical.

Chemical and Physical Properties

Hexyl acrylate is a colorless liquid with a characteristic fruity odor.^{[1][2]} Understanding its physical and chemical properties is fundamental to its safe handling and storage.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₆ O ₂	[1][3]
Molecular Weight	156.22 g/mol	[3]
CAS Number	2499-95-8	
Appearance	Colorless liquid	
Odor	Fruity, sweet, ester-like	
Boiling Point	188-192 °C	
Melting Point	-45 °C	
Flash Point	68 °C (154.4 °F) closed cup	
Density	0.9 g/cm ³ (Relative to water = 1)	
Vapor Density	5.4 (Relative to air = 1)	
Solubility in Water	0.04 g/100ml (very poor)	
LogP (Octanol/Water)	3.3 - 3.45	
Explosive Limits	0.9% - ? vol% in air	

Hazard Identification and Classification

Hexyl acrylate is classified as a hazardous substance. It is crucial to understand its potential health and environmental effects.

GHS Hazard Classification:

- Flammable liquids: Combustible liquid
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)
- Serious Eye Damage/Eye Irritation: Category 2 (Causes serious eye irritation)
- Skin Sensitization: Category 1B (May cause an allergic skin reaction)

- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)
- Hazardous to the Aquatic Environment (Acute): Category 1
- Hazardous to the Aquatic Environment (Chronic): Category 1 / 2

The diagram below illustrates the relationship between the hazards of **hexyl acrylate** and the necessary control measures.

Caption: Logical relationship between **hexyl acrylate** hazards and control measures.

Toxicological Data

Exposure to **hexyl acrylate** can lead to adverse health effects. The primary concerns are irritation and sensitization.

Endpoint	Species	Route	Value	Source(s)
LD50 (Acute Oral)	Rat	Oral	26 mL/kg (26000 mg/kg)	
LD50 (Acute Dermal)	Rabbit	Dermal	5660 uL/kg (5.66 mL/kg)	
Skin Irritation	-	-	Causes skin irritation	
Eye Irritation	-	-	Causes serious eye irritation	
Skin Sensitization	-	-	May cause an allergic skin reaction	
Carcinogenicity	-	-	Not listed by ACGIH, IARC, or NTP	

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of chemicals are outlined by organizations such as the OECD (Organisation for Economic Co-operation and Development). Below are summaries of methodologies relevant to the hazards of **hexyl acrylate**.

Acute Dermal Irritation/Corrosion (OECD Test Guideline 404)

This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.

- Principle: A single dose of the test substance is applied to a small area of the skin of an experimental animal (typically an albino rabbit).
- Methodology:
 - The fur is clipped from the dorsal area of the trunk of the test animal.
 - A small amount (e.g., 0.5 mL for a liquid) of the test substance is applied to a gauze patch, which is then applied to the prepared skin area.
 - The patch is held in contact with the skin with a semi-occlusive dressing for a specified period, usually 4 hours.
 - After the exposure period, the patch is removed, and the skin is wiped to remove any residual test substance.
 - The skin is observed and graded for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Data Interpretation: The severity of the skin reactions is scored, and the substance is classified based on the mean scores for erythema and edema.

Skin Sensitization: Local Lymph Node Assay (LLNA) (OECD Test Guideline 429)

This test is used to determine if a chemical has the potential to cause allergic contact dermatitis.

- Principle: The assay measures the proliferation of lymphocytes in the lymph nodes draining the site of application of the test substance as an indicator of a sensitization response.
- Methodology:
 - The test substance is applied to the dorsal surface of the ears of mice for three consecutive days.
 - On day 5, a solution containing radiolabeled thymidine is injected intravenously.
 - Several hours after the injection, the mice are euthanized, and the draining auricular lymph nodes are excised.
 - A single-cell suspension of lymph node cells is prepared, and the amount of incorporated radioactivity is measured by liquid scintillation counting.
- Data Interpretation: A stimulation index (SI) is calculated by dividing the mean proliferation in the test group by the mean proliferation in the vehicle control group. A substance is classified as a sensitizer if the SI is 3 or greater.

Safe Handling and Storage

Engineering Controls

- Ventilation: Always handle **hexyl acrylate** in a well-ventilated area. Use a chemical fume hood or local exhaust ventilation to keep airborne concentrations low.
- Closed Systems: For operations at temperatures above 68°C, a closed system and ventilation should be used.

Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate chemical safety goggles or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and appropriate protective clothing to prevent skin exposure.

- **Respiratory Protection:** If ventilation is inadequate or if there is a risk of exceeding exposure limits, use a NIOSH/MSHA-approved respirator with an organic vapor cartridge.

Storage

- **Conditions:** Store in a cool, dry, well-ventilated area away from sources of ignition, heat, sparks, and open flames.
- **Stabilization:** **Hexyl acrylate** is typically supplied with an inhibitor (e.g., hydroquinone) to prevent polymerization. Store only if stabilized and under air, never under an inert atmosphere, as oxygen is required for the stabilizer to be effective.
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong acids, strong bases, and polymerization initiators.

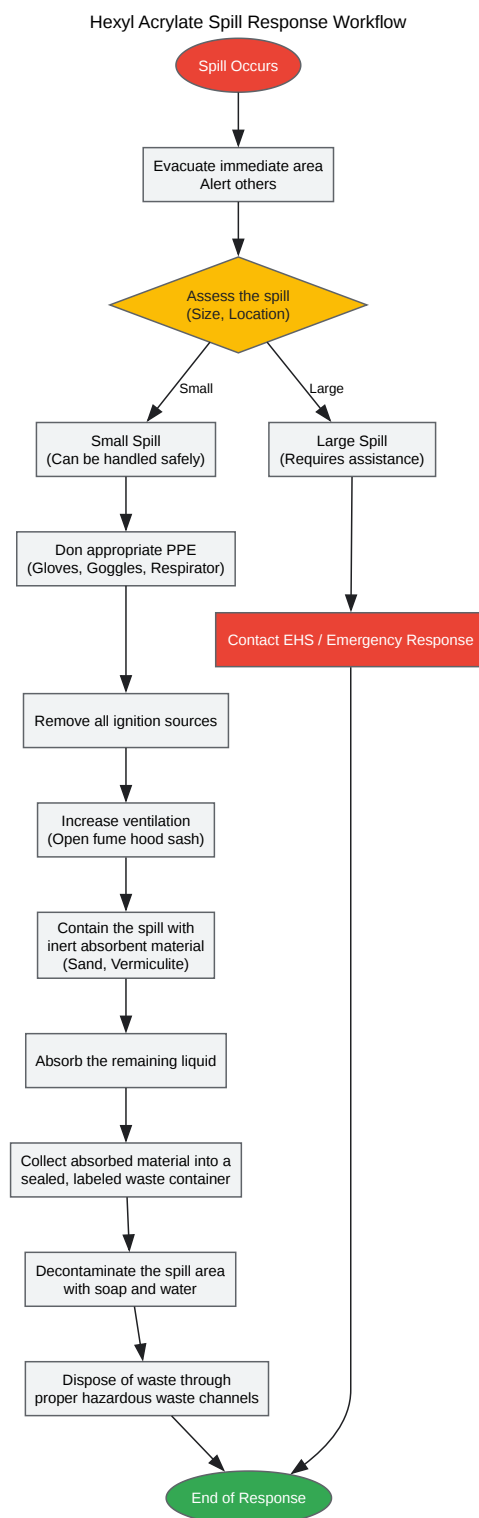
Emergency Procedures

First Aid Measures

- **Inhalation:** Move the person to fresh air immediately. If breathing is difficult, give oxygen. Seek medical attention.
- **Skin Contact:** Immediately remove contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation or a rash occurs.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if possible. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of water to drink. Never give anything by mouth to an unconscious person. Seek medical attention.

Accidental Release Measures

The workflow below outlines the general procedure for responding to a **hexyl acrylate** spill in the laboratory.



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Caption: A general workflow for responding to a **hexyl acrylate** spill.

Fire Fighting Measures

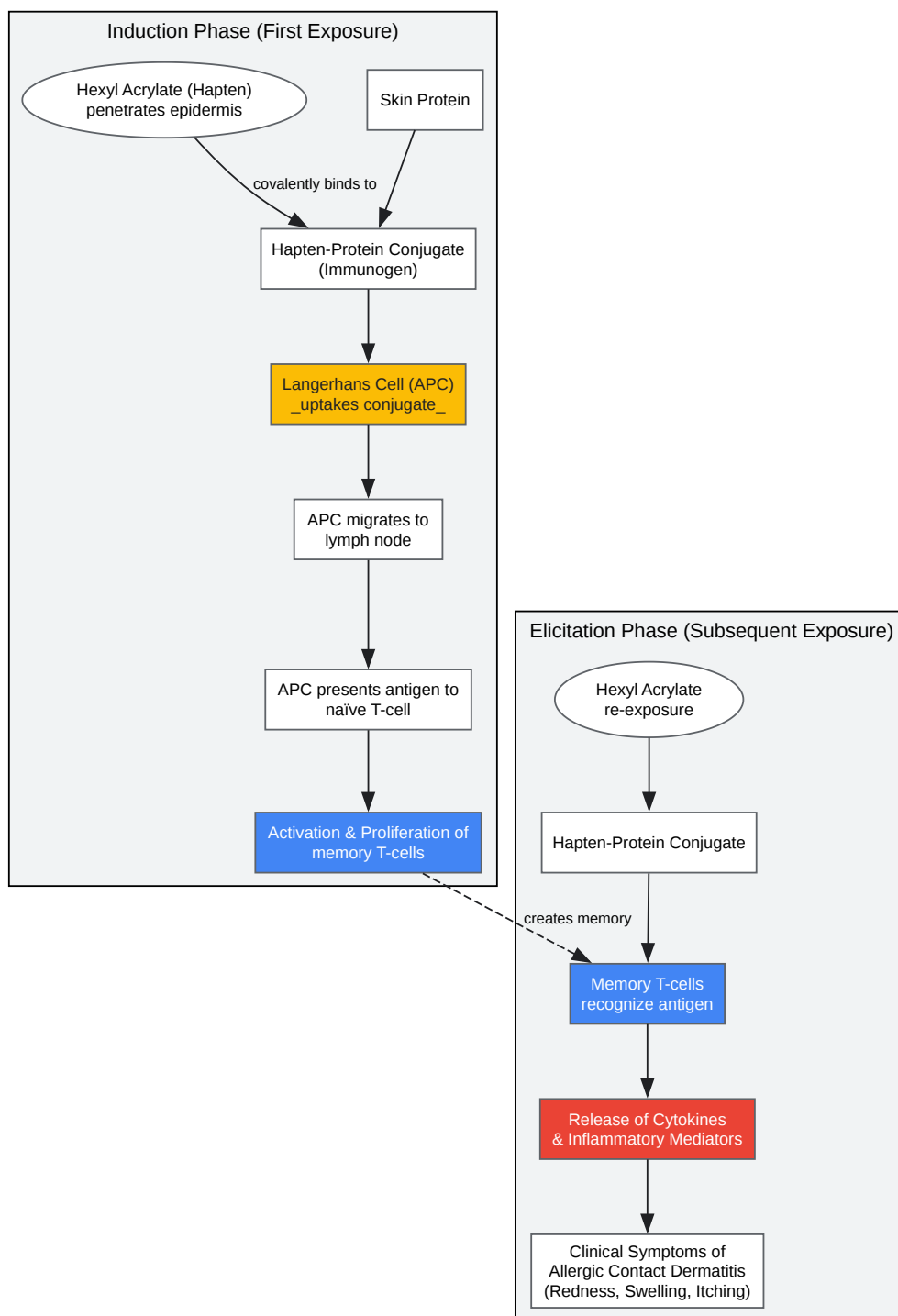
- **Extinguishing Media:** Use dry chemical powder, alcohol-resistant foam, or carbon dioxide. Water spray can be used to cool fire-exposed containers, but a direct water stream may spread the fire.
- **Hazards:** **Hexyl acrylate** is a combustible liquid. Above 68°C, its vapors can form explosive mixtures with air. Vapors are heavier than air and may travel to an ignition source. Hazardous decomposition products include carbon monoxide and carbon dioxide.

Mechanism of Action: Skin Sensitization

Hexyl acrylate is a known skin sensitizer. Allergic contact dermatitis is a T-cell mediated immune response. As a small molecule (hapten), **hexyl acrylate** must first penetrate the skin and react with endogenous proteins to become immunogenic.

The diagram below provides a simplified overview of this process.

Simplified Mechanism of Skin Sensitization by a Hapten

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Caption: Simplified pathway for allergic contact dermatitis induction and elicitation.

By understanding the properties, hazards, and necessary precautions, researchers can handle **hexyl acrylate** safely and effectively in the laboratory environment. Always refer to the most current Safety Data Sheet (SDS) for the specific product in use.

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